

Proper Disposal of DiBAC4(5): A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DiBAC4(5)

Cat. No.: B15552958

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Researchers, scientists, and drug development professionals utilizing the fluorescent membrane potential probe **DiBAC4(5)** must adhere to strict disposal procedures to ensure laboratory safety and environmental compliance. This guide provides essential, step-by-step instructions for the proper disposal of **DiBAC4(5)** waste, including solutions and contaminated materials.

Summary of DiBAC4(5) Properties

For quick reference, the key properties of **DiBAC4(5)** are summarized in the table below.

Property	Value
Molecular Formula	C ₂₉ H ₄₂ N ₄ O ₆
Molecular Weight	542.67 g/mol
Appearance	Solid
Solubility	DMSO
Excitation Wavelength	~590 nm
Emission Wavelength	~616 nm

Step-by-Step Disposal Protocol

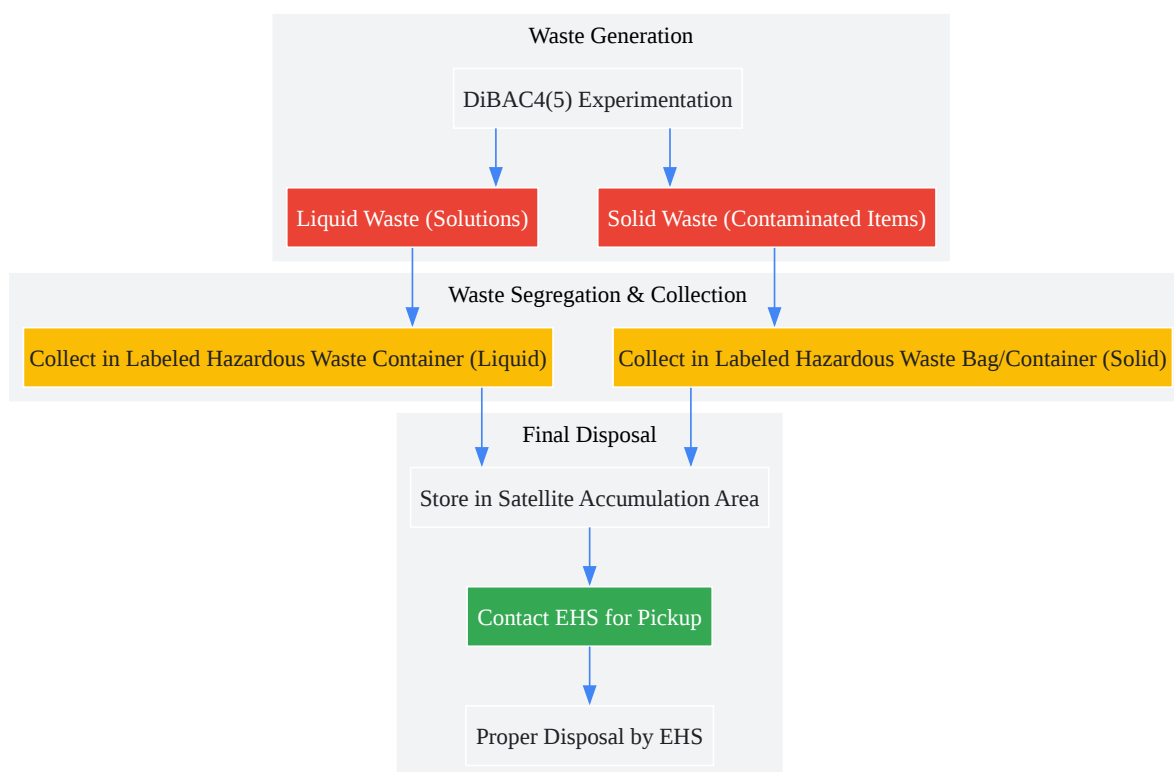
The proper disposal of **DiBAC4(5)** is critical and should be handled as hazardous chemical waste. Under no circumstances should **DiBAC4(5)** or its solutions be disposed of down the drain.

- Segregation of Waste:
 - All waste containing **DiBAC4(5)**, including stock solutions, working solutions, and contaminated consumables (e.g., pipette tips, gloves, and culture plates), must be segregated from general laboratory waste.
- Waste Collection:
 - Liquid Waste: Collect all **DiBAC4(5)** solutions, including those dissolved in dimethyl sulfoxide (DMSO), in a designated, leak-proof, and chemically compatible waste container. This container should be clearly labeled as "Hazardous Chemical Waste: **DiBAC4(5)** in DMSO."
 - Solid Waste: Place all contaminated solid materials into a separate, clearly labeled hazardous waste bag or container.
- Container Labeling:

- Properly label all waste containers with the full chemical name ("Bis-(1,3-dibutylbarbituric acid)pentamethine oxonol (**DiBAC4(5)**)"), the solvent (e.g., DMSO), concentration, and the appropriate hazard symbols.
- Storage:
 - Store the sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional protocols for waste manifest and pickup scheduling.
- Decontamination of Glassware:
 - For reusable glassware, triple rinse with a suitable solvent (e.g., ethanol or acetone) to remove all traces of **DiBAC4(5)**.
 - The first two rinsates must be collected and disposed of as hazardous chemical waste. The third rinsate can often be disposed of as non-hazardous waste, but it is best to consult your institutional EHS guidelines.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **DiBAC4(5)** waste.

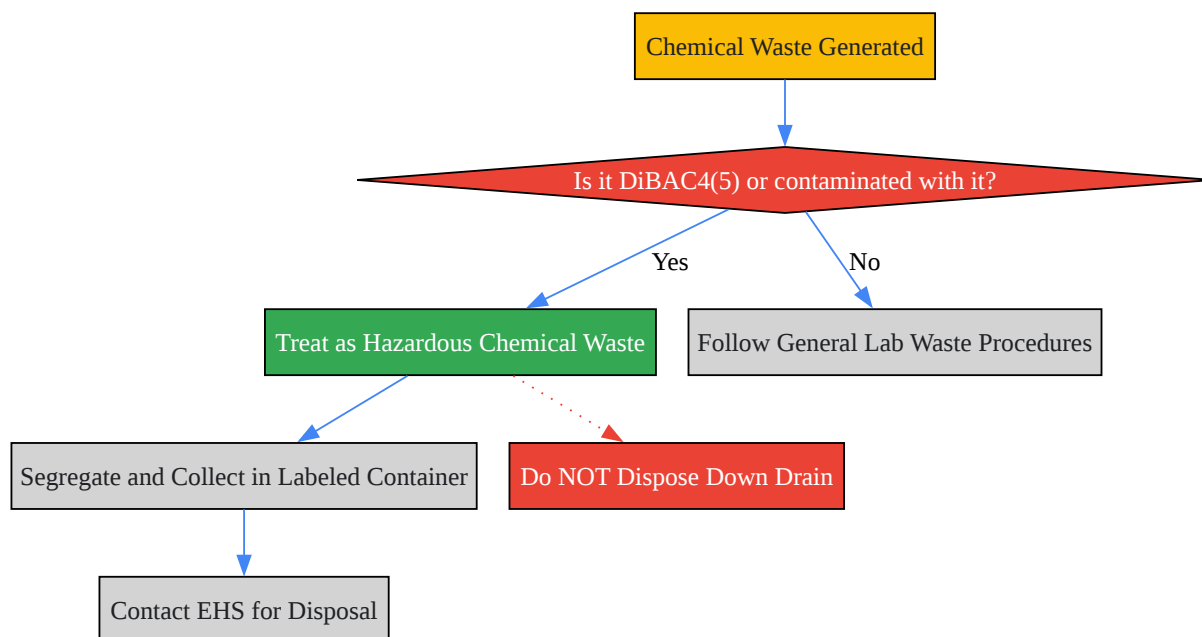


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Diagram of **DiBAC4(5)** Waste Disposal Workflow.

Signaling Pathway for Safe Laboratory Practices

Adherence to a clear decision-making pathway ensures safety when handling and disposing of chemical waste.



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Decision Pathway for **DiBAC4(5)** Waste.

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